

A Technical Guide to the Historical Development of Monoazo Pigments

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Pigment Red 21*

CAS No.: *6410-26-0*

Cat. No.: *B1360073*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Monoazo pigments represent a large and historically significant class of synthetic organic colorants, characterized by the presence of a single azo chromophore (-N=N-) in their molecular structure. Since their inception in the late 19th century, they have become indispensable in a vast array of applications, including printing inks, coatings, plastics, and artists' materials, offering a wide gamut of yellow, orange, and red hues. This technical guide provides an in-depth review of the historical development of monoazo pigments, detailing the key chemical milestones, from the foundational discovery of diazotization to the invention of major pigment families such as the β -Naphthol, Naphthol AS, and Arylide yellow pigments. It includes detailed experimental protocols for their synthesis, tabulated quantitative data on their performance characteristics, and visualized diagrams of synthetic pathways and classification systems to offer a comprehensive resource for researchers and professionals in the field.

Introduction: The Genesis of Azo Color

The story of monoazo pigments is fundamentally linked to the birth of synthetic organic chemistry. The pivotal discovery that enabled their creation was the diazotization reaction, first reported by Peter Griess in 1862.[1] This reaction allows for the conversion of a primary aromatic amine into a reactive diazonium salt. This salt can then be coupled with an electron-rich nucleophile, such as a phenol or an arylamide, to form a stable azo compound. This two-step process—diazotization followed by azo coupling—remains the cornerstone of all azo pigment synthesis.[2]

Monoazo pigments are a subclass of the broader azo pigment family and are defined by containing only one azo group.[3] They are known for their bright colors, high tinting strength, and relatively simple structures.[3] Their development marked a significant departure from the toxic and often less stable inorganic pigments (like lead chromates and vermilion) that had dominated the color industry for centuries.

Key Historical Milestones and Pigment Classes

The development of monoazo pigments can be traced through a series of key inventions, each introducing a new class of colorants with distinct properties and applications.

The Dawn of Azo Pigments: β -Naphthol Reds

The earliest commercial monoazo pigments were based on the coupling of diazotized aromatic amines with β -naphthol. These simple, insoluble pigments provided brilliant red and orange shades, though their performance properties, particularly lightfastness and solvent bleed, were often limited.

- **Para Red (Pigment Red 1):** Discovered in 1880 by von Gallois and Ullrich, Para Red is one of the first azo pigments ever produced.[4][5] It is synthesized by coupling diazotized p-nitroaniline with β -naphthol.[6] While it produces a brilliant red, it is not very fast to light or washing.[4]
- **Toluidine Red (Pigment Red 3):** A significant improvement, Toluidine Red was first synthesized in 1904 in Germany.[6] It is produced from the coupling of diazotized 2-nitro-4-toluidine with β -naphthol.[6] It offered brighter color and fair lightfastness, finding extensive use in industrial coatings and enamels, though it has a tendency to bleed in oil-based media.[6][7]

- Dinitroaniline Orange (Pigment Orange 5): Patented in 1909, this pigment is prepared by coupling diazotized 2,4-dinitroaniline with β -naphthol, yielding a vibrant orange hue.

A Breakthrough in Yellows: The Arylide (Hansa) Pigments

A major advancement occurred in the early 20th century with the development of the Arylide yellows, commercially known as Hansa Yellows. Developed in Germany by Hoechst AG and patented in 1909, these were the first permanent and non-toxic organic yellow pigments.[8] They offered a safe and effective alternative to the toxic cadmium yellows.[9] Arylide yellows are synthesized by coupling diazotized aromatic amines with acetoacetarylides.[8]

- Hansa Yellow Light (Pigment Yellow 3): Patented in 1909, PY3 became a widely used lemon yellow pigment, valued for its brightness and transparency in artists' paints.[2][10]
- Hansa Yellow Medium (Pigment Yellow 74): A mid-range, slightly greenish-yellow, PY74 is one of the most common yellow pigments used in printing inks and coatings due to its high color strength and good lightfastness.[11]

Enhanced Performance: The Naphthol AS Pigments

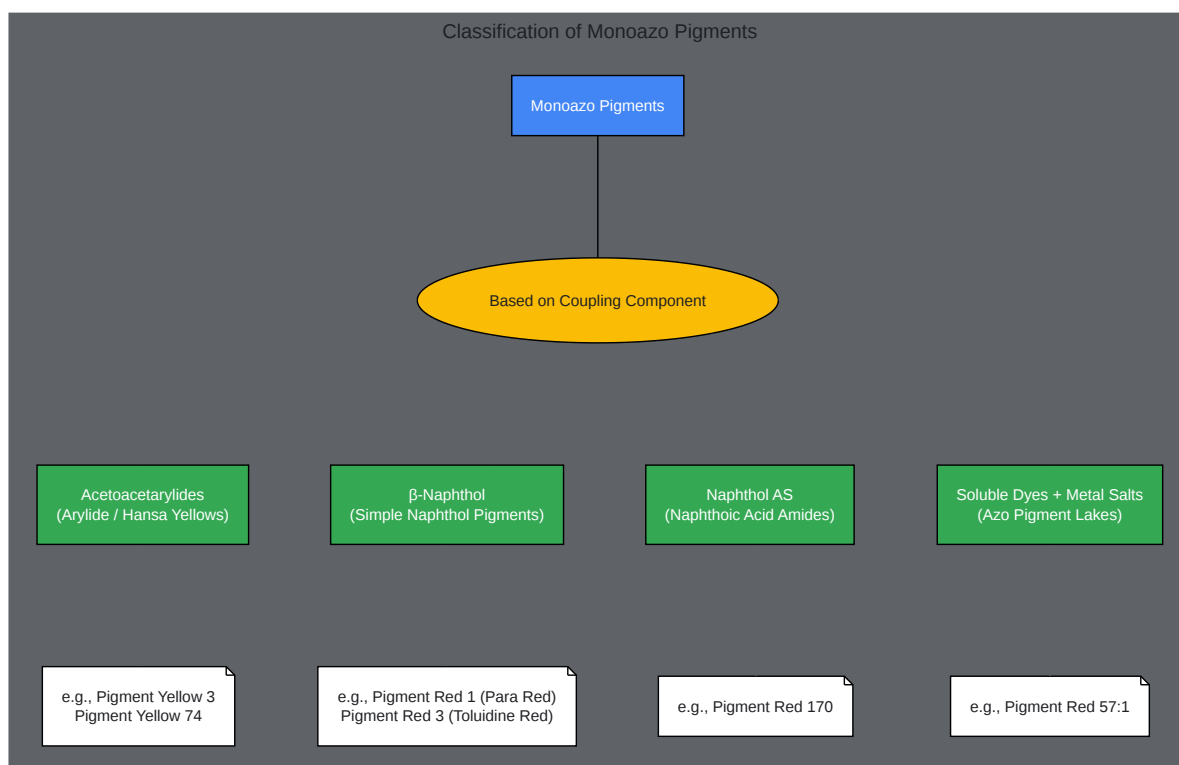
The next evolutionary step in monoazo technology was the introduction of Naphthol AS pigments, patented in 1911 by Laska, Zitscher, and Winther in Germany.[3] These pigments utilize derivatives of 2-hydroxy-3-naphthoic acid as the coupling component. The resulting molecular structure provides significantly improved solvent resistance, thermal stability, and lightfastness compared to the earlier β -naphthol pigments. This class offers a wide range of red shades and became prevalent in high-quality paints and printing inks from the 1920s onwards. [3]

A Special Class: Azo Pigment Lakes

Azo lake pigments are formed by precipitating a water-soluble monoazo dye, which contains a sulfonic acid ($-\text{SO}_3\text{H}$) or carboxylic acid ($-\text{COOH}$) group, with a metal salt.[12] This "laking" process renders the dye insoluble. The choice of the metal cation—typically calcium, barium, or strontium—influences the final shade and performance properties of the pigment.[12] The first azo lake, Lithol Red, was reported in 1899.[12]

Classification of Monoazo Pigments

Monoazo pigments are primarily classified based on the chemical structure of the coupling component used in their synthesis. This structural difference dictates the final properties of the pigment, including its color, fastness, and application suitability.



[Click to download full resolution via product page](#)

Caption: Classification of monoazo pigments based on coupling components.

Quantitative Data Summary

The performance of a pigment is critical for its application. The following tables summarize key quantitative and qualitative data for historically significant monoazo pigments. Lightfastness is rated on the Blue Wool Scale, where 8 is extremely lightfast and 1 is fugitive.[13][14]

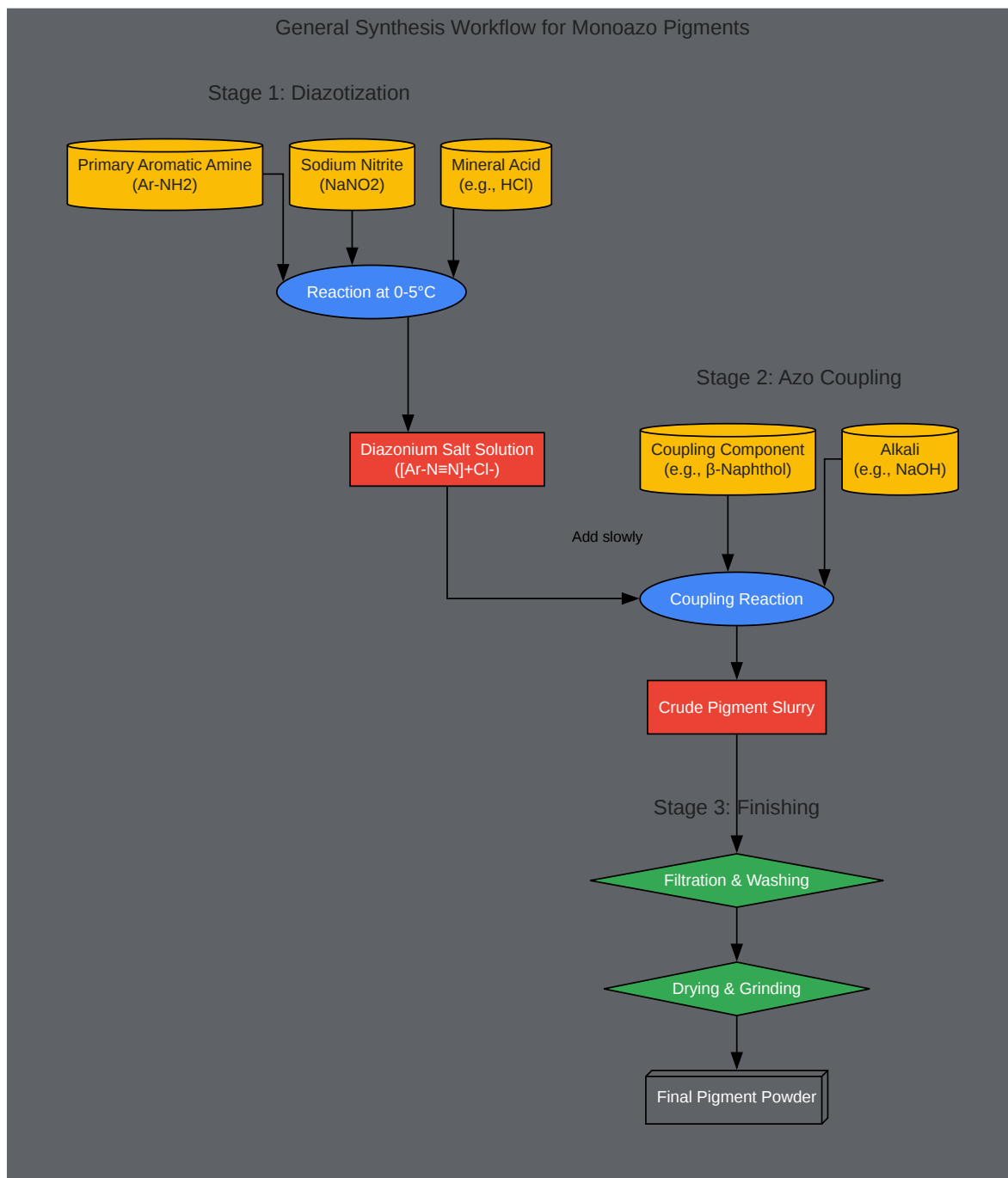
Table 1: Properties of Key Historical Monoazo Pigments

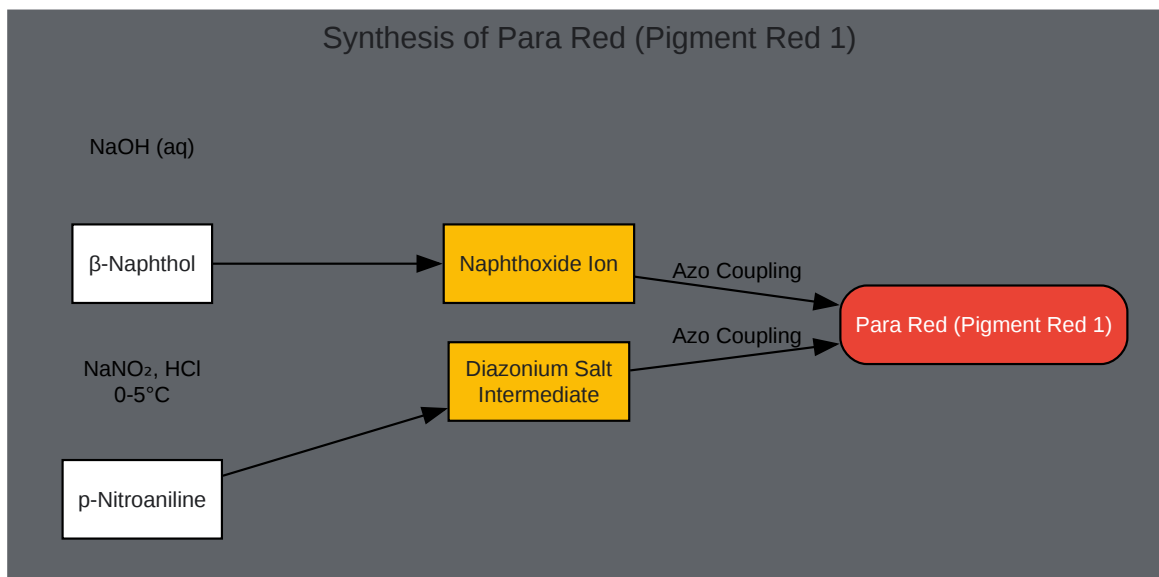
Pigment CI Name	Chemical Class	Year Discover ed	Hue	Lightfast ness (Blue Wool Scale)	Solvent Resistanc e	Heat Stability (°C)
Pigment Red 1	β -Naphthol	1880	Bright Red	2-3 (Poor)	Poor (Bleeds)	~150
Pigment Red 3	β -Naphthol	1904	Bright Red	4 (Fair)[15]	Poor-Fair	~180
Pigment Yellow 3	Arylide (Hansa)	1909	Greenish Yellow	6 (Very Good)	Fair	~150[16]
Pigment Yellow 74	Arylide (Hansa)	~1920s	Greenish Yellow	6-7 (Good- Very Good)	Good	~180
Pigment Red 57:1	Azo Lake (Ca)	~1900s	Bluish Red	4-5 (Fair)	Good	~160[12]
Pigment Red 170	Naphthol AS	~1920s	Bluish Red	6-7 (Good- Very Good)	Very Good	~220

Experimental Protocols

The synthesis of all monoazo pigments follows a fundamental two-stage workflow: diazotization of a primary aromatic amine followed by the azo coupling of the resulting diazonium salt with a

coupling component.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 2. [Hansa Yellow Light vs Medium vs Deep | Parka Blogs](https://www.parkablogs.com) [parkablogs.com]
- 3. [Types of Organic Pigments - Ranbar Pigment](https://www.ranbarr.com) [ranbarr.com]
- 4. [Synthesis and Characterization of Nitrosonaphthol Dyes Based on 1-Naphthol and Their Dyeing Properties on Tanned Leather](https://www.scirp.org) [scirp.org]
- 5. [youtube.com](https://www.youtube.com) [youtube.com]
- 6. cameo.mfa.org [cameo.mfa.org]
- 7. [Toluidine red - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]

- [8. Arylide yellow - ColourLex \[colourlex.com\]](#)
- [9. dick-blick.com \[dick-blick.com\]](#)
- [10. danielsmith.com \[danielsmith.com\]](#)
- [11. pigments.com \[pigments.com\]](#)
- [12. benchchem.com \[benchchem.com\]](#)
- [13. Blue Wool Scale - Wikipedia \[en.wikipedia.org\]](#)
- [14. Materials Technology Limited \[drb-mattech.co.uk\]](#)
- [15. chembk.com \[chembk.com\]](#)
- [16. Hansa yellow - CAMEO \[cameo.mfa.org\]](#)
- To cite this document: BenchChem. [A Technical Guide to the Historical Development of Monoazo Pigments]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1360073/docs#a-technical-guide-to-the-historical-development-of-monoazo-pigments\]](https://www.benchchem.com/product/b1360073/docs#a-technical-guide-to-the-historical-development-of-monoazo-pigments)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check